

# Technical Guide: 5-Ethyl-1,3-dihydro-2H-indol-2-one

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## Compound of Interest

Compound Name: **5-Ethyl-1,3-dihydro-2H-indol-2-one**

Cat. No.: **B1311639**

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Ethyl-1,3-dihydro-2H-indol-2-one**, also known as 5-Ethyloxindole. It includes a detailed summary of its molecular characteristics, standardized experimental protocols for its synthesis and characterization, and an exploration of the potential biological significance of the broader oxindole scaffold in relevant signaling pathways. This document is intended to serve as a foundational resource for researchers engaged in the fields of medicinal chemistry, pharmacology, and drug development.

## Core Molecular Data

**5-Ethyl-1,3-dihydro-2H-indol-2-one** is a derivative of oxindole, a heterocyclic compound featuring a fused benzene and pyrrolidone ring system. The presence of an ethyl group at the 5-position of the aromatic ring distinguishes this particular molecule.

## Quantitative Molecular and Physical Properties

The fundamental physicochemical properties of **5-Ethyl-1,3-dihydro-2H-indol-2-one** are summarized in the table below. These data are computationally derived and have been aggregated from established chemical databases.<sup>[1]</sup>

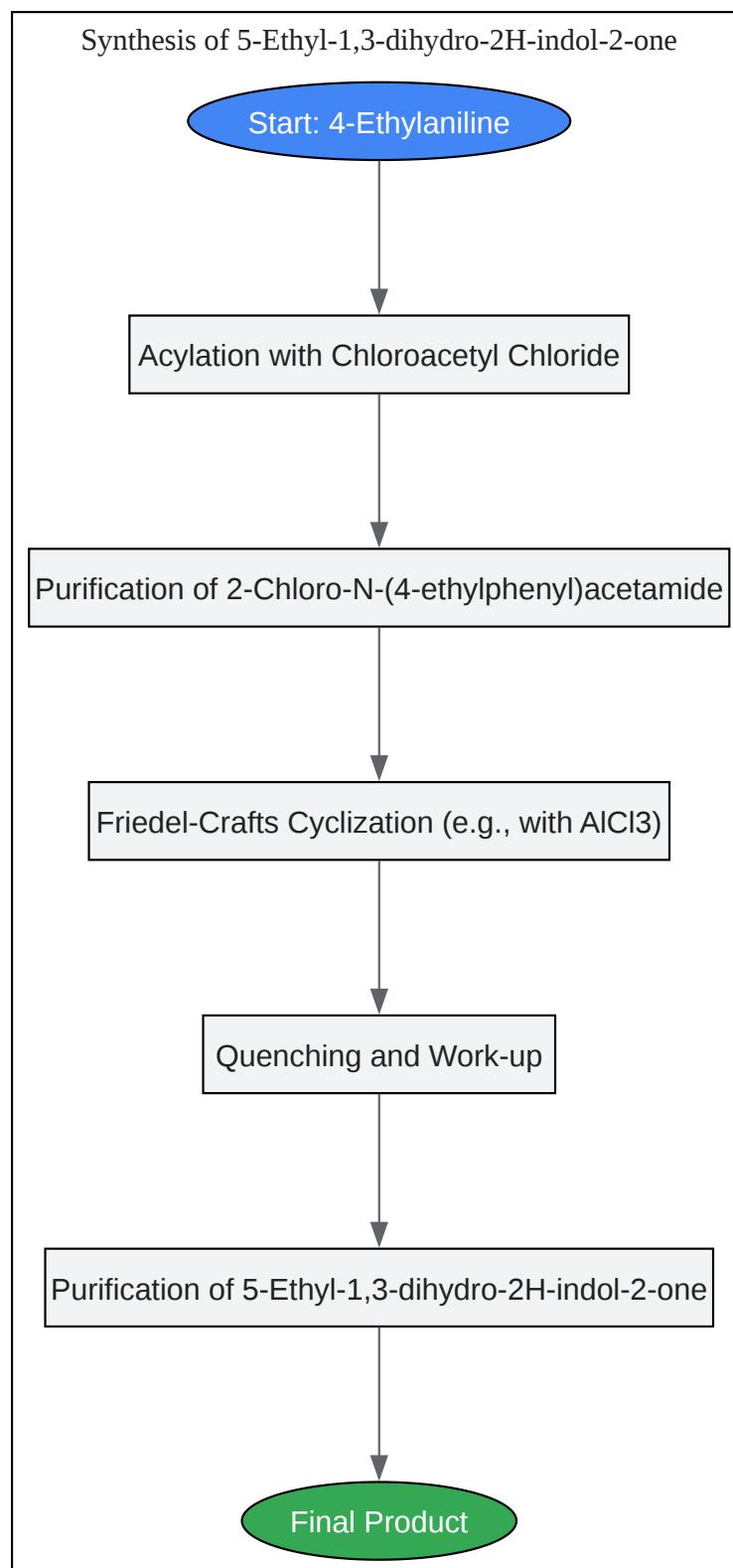
Property	Value	Source
Molecular Weight	161.20 g/mol	PubChem[1]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO	PubChem[1]
IUPAC Name	5-ethyl-1,3-dihydroindol-2-one	PubChem[1]
CAS Number	150560-61-5	PubChem[1]
Monoisotopic Mass	161.084063974 Da	PubChem[1]
Synonyms	5-Ethylindole, 5-ethyl-1,3-dihydroindol-2-one	PubChem[1]

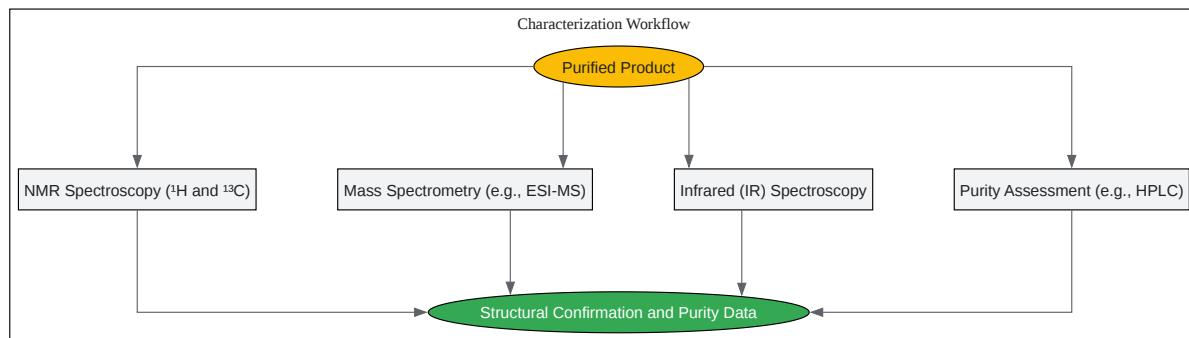
## Experimental Protocols

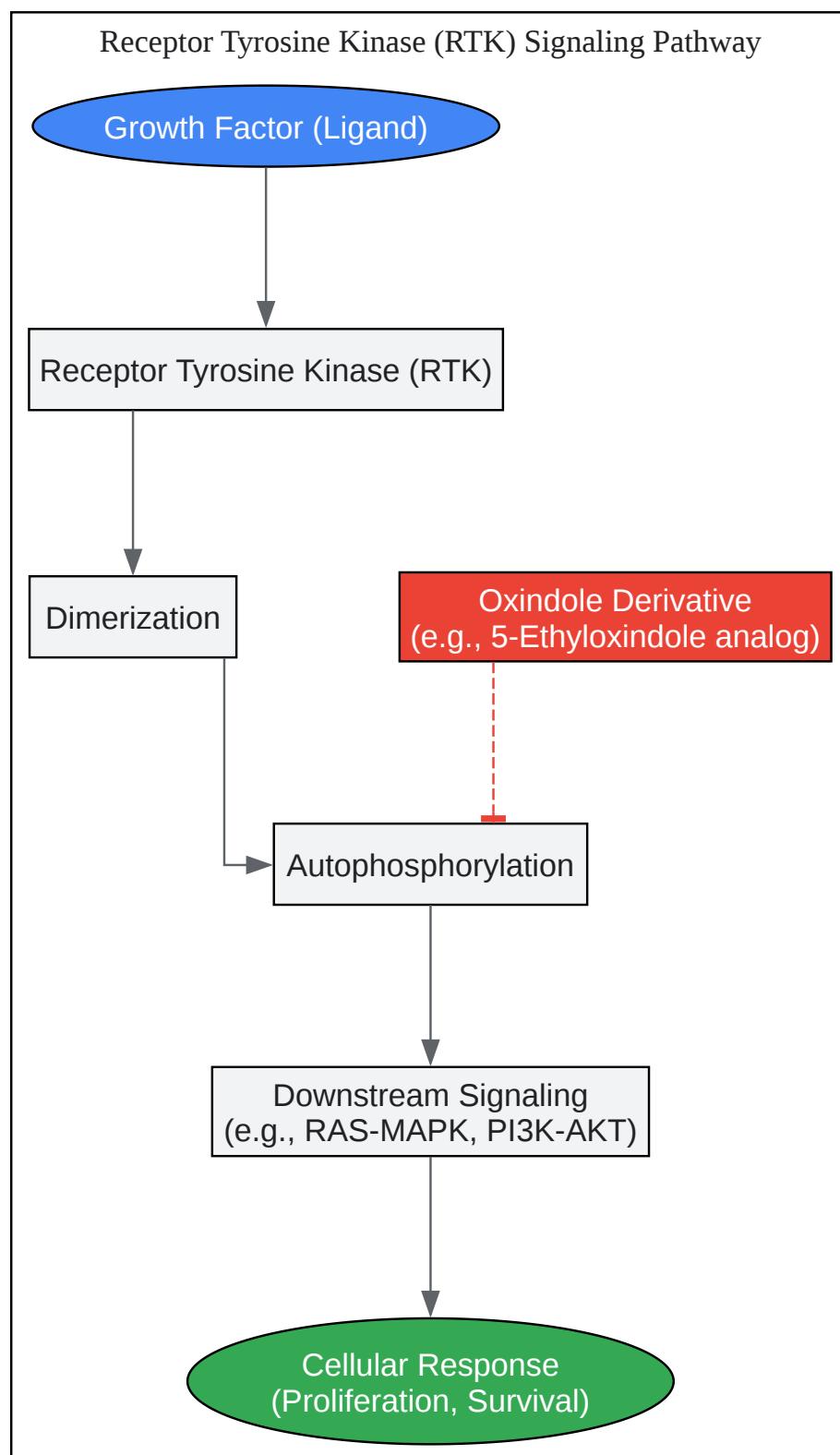
The following sections outline generalized experimental procedures for the synthesis and characterization of **5-Ethyl-1,3-dihydro-2H-indol-2-one**. These protocols are based on established methods for the synthesis of substituted oxindoles and standard analytical techniques for structural elucidation and purity assessment.

## Synthesis Workflow

A common synthetic route to produce 5-substituted oxindoles involves the cyclization of a corresponding  $\alpha$ -chloroacetanilide precursor. The following diagram illustrates a generalized workflow for such a synthesis.





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## References

- 1. 5-Ethyl-1,3-dihydro-2H-indol-2-one | C<sub>10</sub>H<sub>11</sub>NO | CID 10154189 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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